

A Comprehensive Technical Guide to the Safety and Handling of 4-Butylbenzoic Acid

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Compound of Interest

Compound Name: 4-Butylbenzoic acid

Cat. No.: B1266052

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **4-Butylbenzoic acid**. It is intended for professionals in research and drug development who may handle this compound. This document distinguishes between the two common isomers, 4-n-butylbenzoic acid and 4-tert-butylbenzoic acid, as their safety profiles may differ.

Chemical Identification and Physical Properties

4-Butylbenzoic acid is an alkylbenzene derivative with the chemical formula $C_{11}H_{14}O_2$. It is crucial to distinguish between its isomers, as their physical and toxicological properties can vary.

Property	4-n-Butylbenzoic acid	4-tert-Butylbenzoic acid
CAS Number	20651-71-2[1][2]	98-73-7[3][4]
Synonyms	p-n-Butylbenzoic acid, Benzoic acid, 4-butyl-[5][6]	PTBBA, p-tert-Butyl benzoic acid, Benzoic acid, 4-(1,1-dimethylethyl)-[3][4]
Appearance	White crystalline powder[6]	Light yellow flakes or white crystalline powder[3]
Molecular Weight	178.23 g/mol [1][5]	178.23 g/mol [7][8]
Melting Point	100-113 °C[9]	162-165 °C[10]
Flash Point	> 80 °C (> 176 °F)[3]	> 180 °C (> 356 °F)[4]
Solubility	Sparingly soluble in water.[6]	Insoluble in water; very soluble in alcohol and benzene.[8]

Hazard Identification and GHS Classification

Both isomers of **4-Butylbenzoic acid** are considered hazardous. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

4-n-Butylbenzoic acid:

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2][5]
Specific target organ toxicity (single exposure), Respiratory system	Category 3	H335: May cause respiratory irritation[1][2][5]
Hazardous to the aquatic environment, acute hazard	Category 3	H402: Harmful to aquatic life[1]

4-tert-Butylbenzoic acid:

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[7]
Acute toxicity, Dermal	Category 3	Toxic in contact with skin[7]
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4]
Reproductive toxicity	Category 1B	H360F: May damage fertility[7][10]
Specific target organ toxicity (repeated exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[4][7]
Hazardous to the aquatic environment, long-term hazard	Category 3	H412: Harmful to aquatic life with long lasting effects[10]

Toxicological Data

The following table summarizes available acute toxicity data for both isomers.

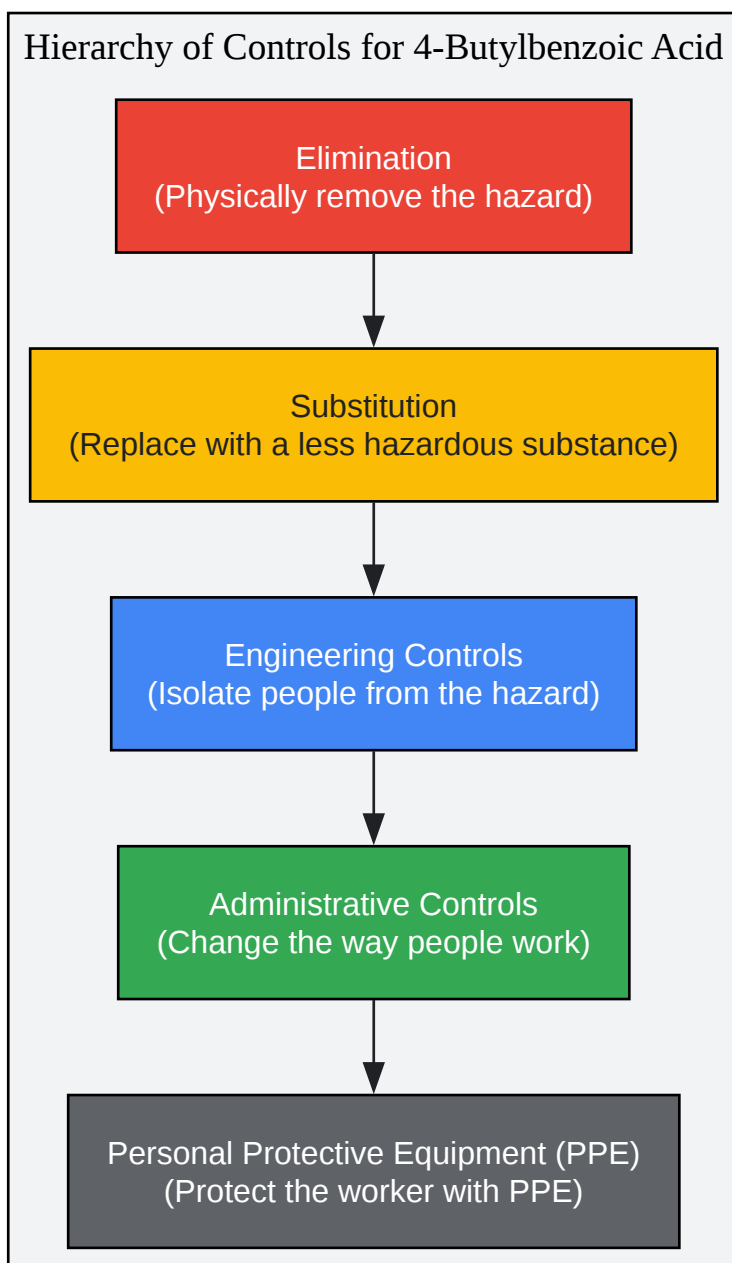
Isomer	Route	Species	Value	Reference
4-tert-Butylbenzoic acid	Oral	Rat	LD50 = 473 mg/kg	[3]
4-tert-Butylbenzoic acid	Oral	Mouse	LD50 = 568 mg/kg	[3]
4-tert-Butylbenzoic acid	Dermal	Rabbit	LD50 = >900 mg/kg	[3]
4-tert-Butylbenzoic acid	Dermal	Rat	LD50 = 300 mg/kg	[3]
4-tert-Butylbenzoic acid	Inhalation	Rat	LC50 = >1900 mg/m ³ /4H	[3]

Safety and Handling Precautions

Adherence to proper safety protocols is essential when working with **4-Butylbenzoic acid**. The following sections detail the necessary precautions.

Hierarchy of Controls

Effective management of chemical hazards involves a multi-layered approach known as the hierarchy of controls. This prioritizes control measures from most to least effective.



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Caption: The hierarchy of controls, from most effective (top) to least effective (bottom).

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **4-Butylbenzoic acid**.

- **Eye Protection:** Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3] A face shield may also be necessary.
- **Skin Protection:** Wear appropriate protective gloves to prevent skin exposure.[3] Handle with gloves that have been inspected prior to use.[1] Wear protective clothing to prevent skin exposure.[3]
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge.[1] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[3]

Handling and Storage

- **Handling:** Handle in a well-ventilated place.[1] Avoid contact with skin and eyes.[1][3] Avoid formation of dust and aerosols.[1] Wash hands thoroughly after handling.[1][3]
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances.[3][6] Keep the container tightly closed in a dry and well-ventilated place.[3][11]

Emergency Procedures

First Aid Measures

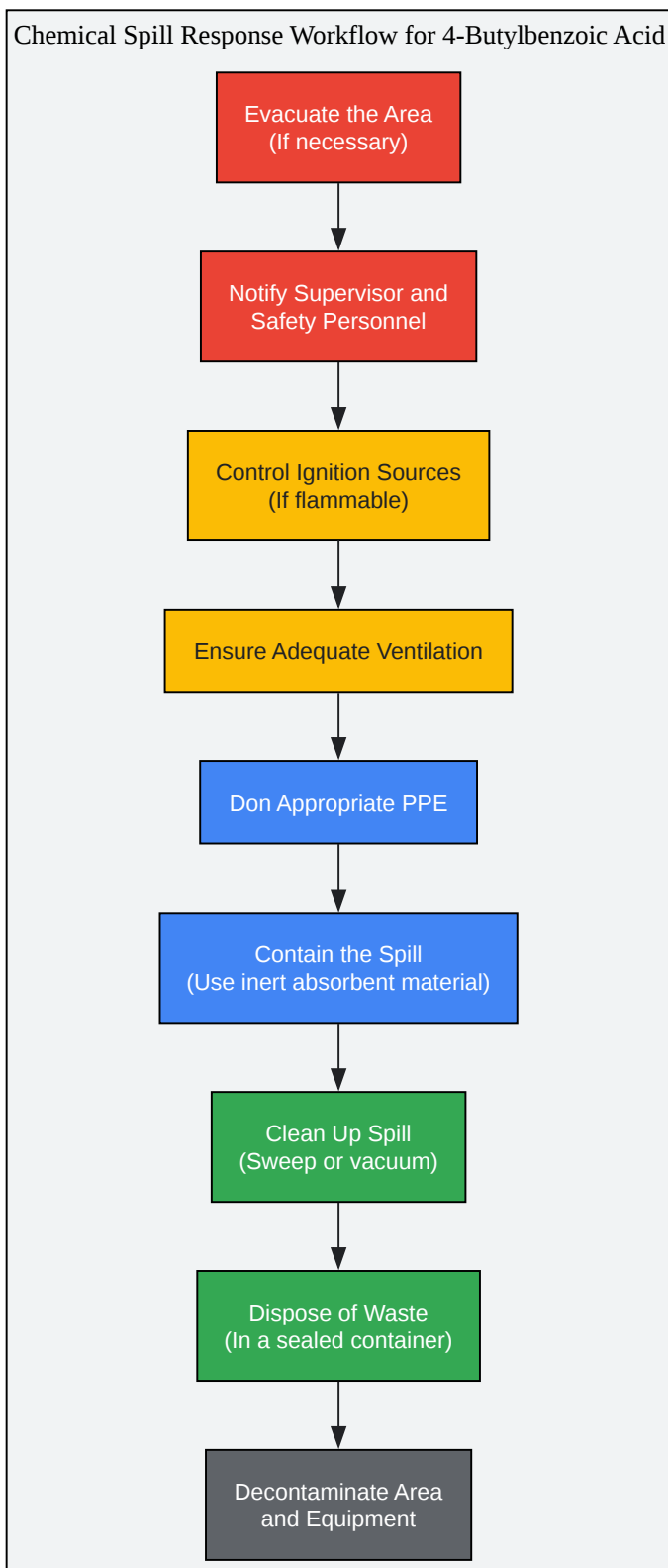
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration.[1]
- **Skin Contact:** Take off contaminated clothing immediately.[1] Wash off with soap and plenty of water.[1]
- **Eye Contact:** Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1]
- **Ingestion:** Do NOT induce vomiting.[3] Never give anything by mouth to an unconscious person.[1] Call a doctor or Poison Control Center immediately.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
Water spray can also be used.[\[2\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[3\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[1\]](#)

Accidental Release Measures

In the event of a spill, follow a structured response plan to ensure safety and minimize environmental contamination.



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Caption: A general workflow for responding to a chemical spill.

- Personal Precautions: Use personal protective equipment.[1] Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1] Do not let the chemical enter drains.[1]
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[2] Avoid generating dusty conditions.[3]

Experimental Protocols

Detailed experimental protocols for toxicological studies are not typically provided in Safety Data Sheets. However, the studies referenced often follow standardized guidelines.

- Skin Irritation: For 4-tert-butylbenzoic acid, a skin irritation test was performed according to EU Test Guideline B.4.[12] This guideline is analogous to OECD Guideline 404 for Acute Dermal Irritation/Corrosion. The general protocol involves applying the test substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema and edema over a set period.
- Eye Irritation: An eye irritation study on 4-tert-butylbenzoic acid was conducted in accordance with EU TG B.5, which is similar to OECD Guideline 405 for Acute Eye Irritation/Corrosion.[12] This test involves applying the substance to one eye of an animal and observing for effects on the cornea, iris, and conjunctiva.

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[1] Do not dispose of down the drain.

This technical guide is intended to provide a comprehensive overview of the safety and handling of **4-Butylbenzoic acid** for a scientific audience. Always refer to the most current Safety Data Sheet (SDS) for the specific product you are using and consult with your institution's safety officer for any questions or concerns.

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